

# "4-(Methoxymethyl)thiazole" molecular weight and formula

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## Compound of Interest

Compound Name: 4-(Methoxymethyl)thiazole

Cat. No.: B15251082

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## In-Depth Technical Guide: 4-(Methoxymethyl)thiazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and a theoretical synthesis protocol for **4-(Methoxymethyl)thiazole**, a heterocyclic compound of interest in medicinal chemistry and materials science.

## Core Molecular Attributes

**4-(Methoxymethyl)thiazole** is a substituted thiazole, a five-membered aromatic ring containing both sulfur and nitrogen atoms. The presence of the methoxymethyl group at the 4-position influences its electronic properties and potential for further functionalization.

## Quantitative Data Summary

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>7</sub> NOS
Molecular Weight	129.18 g/mol

# Theoretical Synthesis Protocol: Hantzsch Thiazole Synthesis

The Hantzsch thiazole synthesis is a classic and versatile method for the preparation of thiazole derivatives. This protocol outlines a theoretical pathway for the synthesis of **4-(Methoxymethyl)thiazole**.

## Experimental Protocol

Objective: To synthesize **4-(Methoxymethyl)thiazole** via the Hantzsch thiazole synthesis.

Reactants:

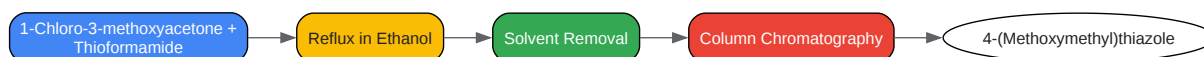
- 1-Chloro-3-methoxyacetone ( $\alpha$ -haloketone)
- Thioformamide (thioamide)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve equimolar amounts of 1-chloro-3-methoxyacetone and thioformamide in a suitable solvent, such as ethanol.
- **Reaction Execution:** Heat the reaction mixture to reflux with constant stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion of the reaction, allow the mixture to cool to room temperature. The solvent is then removed under reduced pressure.
- **Purification:** The resulting crude product can be purified by column chromatography on silica gel, using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate) to yield pure **4-(Methoxymethyl)thiazole**.
- **Characterization:** The structure and purity of the final product should be confirmed by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

## Synthesis Workflow Diagram

The following diagram illustrates the logical flow of the Hantzsch synthesis for **4-(Methoxymethyl)thiazole**.



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Caption: Hantzsch synthesis workflow for **4-(Methoxymethyl)thiazole**.

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